

# Application Notes and Protocols: Tert-Butyl Mercaptan as a Gas Odorant

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## Compound of Interest

Compound Name: *tert-Butyl mercaptan*

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These application notes provide a comprehensive overview of the use of **tert-butyl mercaptan** (TBM) as a gas odorant, including its properties, established protocols for its application and monitoring, and the underlying biological mechanism of its detection.

## Introduction

Natural gas is a widely used fuel that is colorless and odorless in its natural state. To ensure public safety, federal regulations (49 CFR 192.625) mandate the odorization of natural gas so that it is readily detectable by a person with a normal sense of smell at a concentration of one-fifth of the lower explosive limit (LEL).<sup>[1][2][3]</sup> **Tert-butyl mercaptan** (TBM), an organosulfur compound, is a commonly used odorant due to its potent and distinct "skunky" or "gassy" odor, low odor threshold, and good chemical stability in pipelines.<sup>[3][4][5]</sup>

## Properties of Tert-Butyl Mercaptan

TBM is a colorless liquid with a characteristic strong and unpleasant odor.<sup>[1][6][7]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C4H10S	[8]
Molecular Weight	90.19 g/mol	[6]
Odor Description	Fruity or berry-like, gassy	[4][9]
Odor Threshold	< 1 ppb to < 0.33 ppb	[6][7][10]
Boiling Point	149-153°F (65-67°C) at 760 mmHg	[7]
Melting Point	-0.5°C (31.1°F)	[11]
Flash Point	< -20°F (< -29°C)	[7]
Vapor Pressure	142.5 mmHg at 68°F (20°C)	[7]
Vapor Density	3.1 (Air = 1)	[7]
Specific Gravity	0.8 (Water = 1)	[7]
Water Solubility	Insoluble/Negligible	[7][12]

## Application as a Gas Odorant

### Odorant Blends

Due to its relatively high freezing point, TBM is often blended with other organosulfur compounds like isopropyl mercaptan (IPM) to depress the freezing point for use in colder climates.[3][4] A common blend might consist of approximately 75-77% TBM.[5][13]

### Recommended Concentration

The concentration of TBM in natural gas is typically maintained in the range of 0.5 to 10 ppm. [13] Federal regulations require that the gas is readily detectable by smell when it constitutes 1.25% of the air, which is one-fifth of the lower explosive limit.[13]

## Experimental Protocols

### Protocol for Odorant Injection

The addition of TBM to natural gas is a precise process typically carried out using an automated odorant injection system. These systems ensure that the odorant is introduced in proportion to the gas flow.[11]

Objective: To accurately inject **tert-butyl mercaptan** into a natural gas stream at a predetermined concentration.

Materials:

- **Tert-butyl mercaptan** (or a TBM blend)
- Odorant injection system (e.g., positive displacement pump, drip system)[5][11]
- Odorant storage tank[8]
- Stainless steel tubing and fittings[3]
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, flame-retardant clothing, and a respirator with appropriate cartridges.[1]

Procedure:

- System Preparation:
  - Ensure the odorant injection system is installed according to the manufacturer's instructions and all applicable safety codes.[1][3]
  - Verify that all tubing and fittings are made of stainless steel to prevent corrosion and leaks. [3]
  - Conduct a leak test on all connections using an inert gas like nitrogen before introducing the odorant.[13]
- Odorant Loading:
  - Following all safety precautions for handling flammable and odorous materials, transfer the TBM from its shipping container to the system's storage tank.[1]

- Pump Calibration:
  - Before initiating injection into the gas stream, calibrate the injection pump to ensure accurate dosing.
  - Disconnect the injection line from the main gas pipe and direct it into a graduated collection vessel.
  - Run the pump for a predetermined time and measure the volume of odorant dispensed.
  - Adjust the pump's injection rate settings as necessary to match the calculated required rate based on the gas flow.[\[12\]](#)[\[14\]](#)
- Initiation of Odorization:
  - Once the pump is calibrated, securely reconnect the injection line to the main gas pipe.
  - Program the system's controller with the desired odorant concentration (e.g., in lbs/MMCF or ppm).
  - Activate the odorant injection system. The system will now automatically inject TBM in proportion to the measured gas flow.[\[11\]](#)
- Monitoring and Record Keeping:
  - Continuously monitor the odorant levels in the storage tank and the injection rate.
  - Maintain detailed records of the amount of odorant used, gas flow rates, and any maintenance performed on the system.[\[1\]](#)

## Protocol for Monitoring Odorant Concentration

Regular monitoring is crucial to ensure the proper odorization of natural gas. This can be achieved through analytical instrumentation or sensory evaluation.

Gas chromatography (GC) is a common method for the quantitative analysis of TBM in natural gas.

Objective: To determine the precise concentration of **tert-butyl mercaptan** in a natural gas sample.

Materials:

- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID, Flame Photometric Detector - FPD, or Sulfur Chemiluminescence Detector - SCD)[7]
- Gas sampling bags (e.g., Tedlar®) or canisters
- Certified TBM gas standard for calibration

Procedure:

- Sample Collection:
  - Collect a representative sample of the odorized natural gas from a designated sampling point in the pipeline using a gas sampling bag or canister.
- Instrument Calibration:
  - Calibrate the GC using the certified TBM gas standard to create a calibration curve.
- Sample Analysis:
  - Introduce the collected gas sample into the GC.
  - The TBM in the sample will be separated from other components in the gas and detected.
  - The concentration of TBM is determined by comparing the detector's response to the calibration curve. The detection limit for this method can be as low as 0.1 ppm (v/v).[7]

A "sniff test" is a qualitative or semi-quantitative field method to verify the presence of an adequate odorant level, as outlined in principles similar to ASTM D6273.[6][7][9][10][15]

Objective: To confirm that the odor of natural gas is readily detectable at a specific concentration in the air.

**Materials:**

- Odor concentration measurement instrument (odorometer) that dilutes natural gas with air at known ratios.[6][7][9][10][15]
- Personnel with a normal sense of smell, trained in the procedure.

**Procedure:**

- Instrument Setup:
  - Connect the odorometer to a sampling point in the gas line.[8]
  - Ensure the instrument is functioning correctly and has been recently calibrated.
- Odor Detection Threshold:
  - Start with the instrument set to deliver pure air to the sniffing port.
  - Gradually increase the concentration of natural gas in the air mixture.
  - The operator sniffs the mixture at the port and records the concentration at which the gas odor is first detected (threshold detection level).[8]
- Readily Detectable Level:
  - Continue to increase the gas concentration until the odor is strong and easily recognizable as the smell of natural gas (readily detectable level).[2][8]
  - Record this concentration.
- Comparison with Regulatory Requirements:
  - Compare the determined readily detectable level with the regulatory requirement (one-fifth of the LEL). The odor must be readily detectable at or below this concentration.[8]
- Record Keeping:
  - Document the date, time, location, operator, and the results of the sniff test.[8]

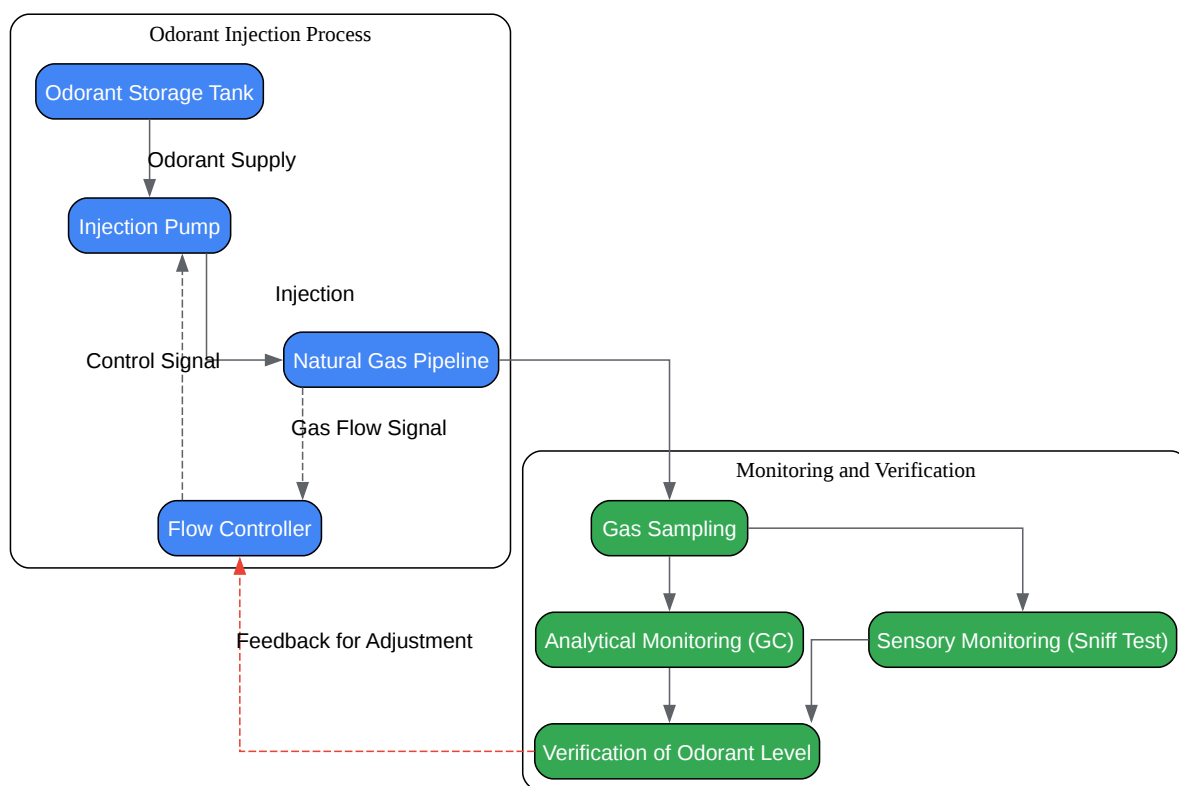
## Safety Precautions

**Tert-butyl mercaptan** is a highly flammable liquid and can cause skin and eye irritation upon direct contact.<sup>[7]</sup> Inhalation of high concentrations can lead to central nervous system depression.<sup>[1]</sup>

- Always handle TBM in a well-ventilated area.<sup>[8]</sup>
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses, and flame-retardant clothing.<sup>[1]</sup>
- Ground all equipment to prevent static discharge.<sup>[8]</sup>
- In case of a spill, eliminate all ignition sources and evacuate the area.<sup>[7]</sup>
- Refer to the Safety Data Sheet (SDS) for detailed safety and handling information.<sup>[2][8][16]</sup>

## Visualizations

### Experimental Workflow for Odorant Injection and Monitoring

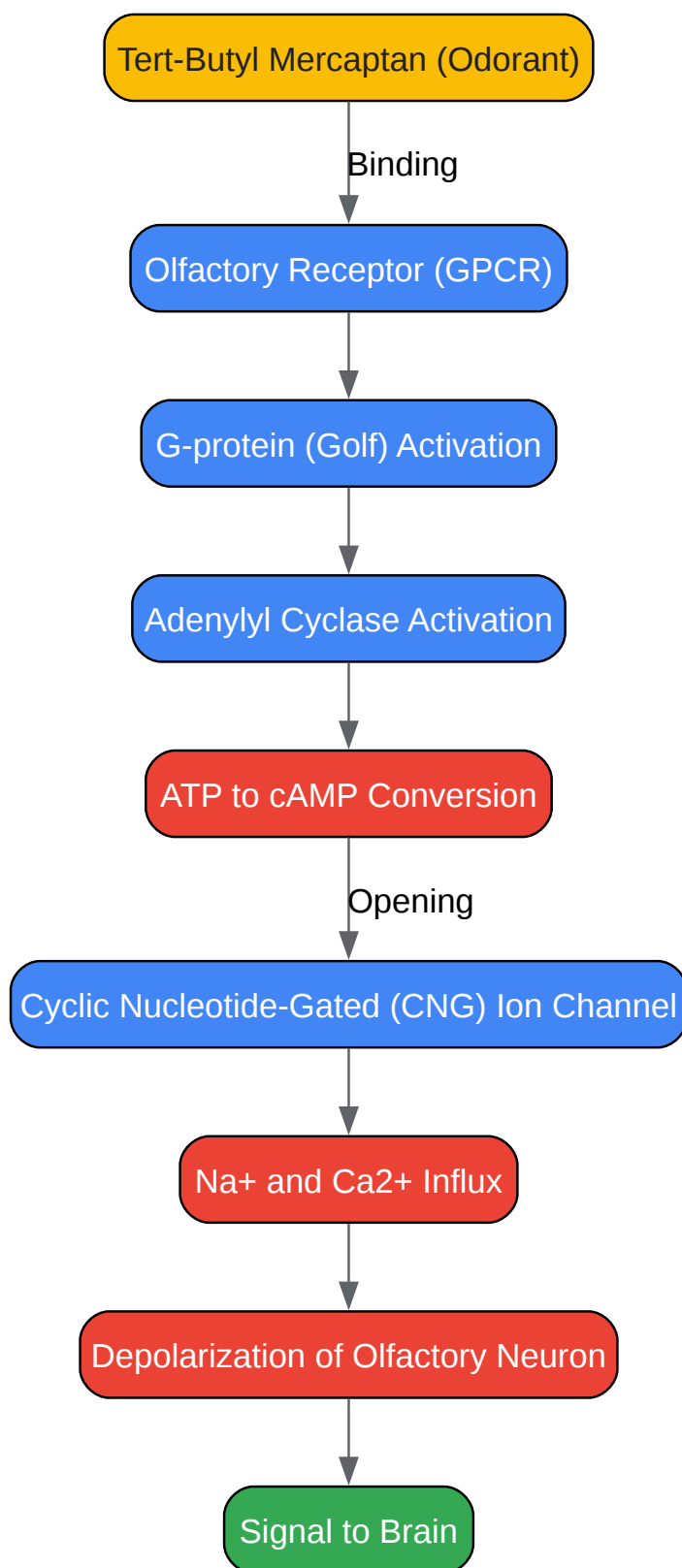


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Caption: Workflow for the injection and monitoring of **tert-butyl mercaptan** in natural gas.

## Olfactory Signaling Pathway for Odorant Detection





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Caption: Simplified signaling cascade for the detection of an odorant like **tert-butyl mercaptan**.

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